

Comprehensive Spectroscopic Comparison Guide: 3-(Dimethylamino)-1-phenylpropan-1-ol and Key Analogs

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Compound of Interest

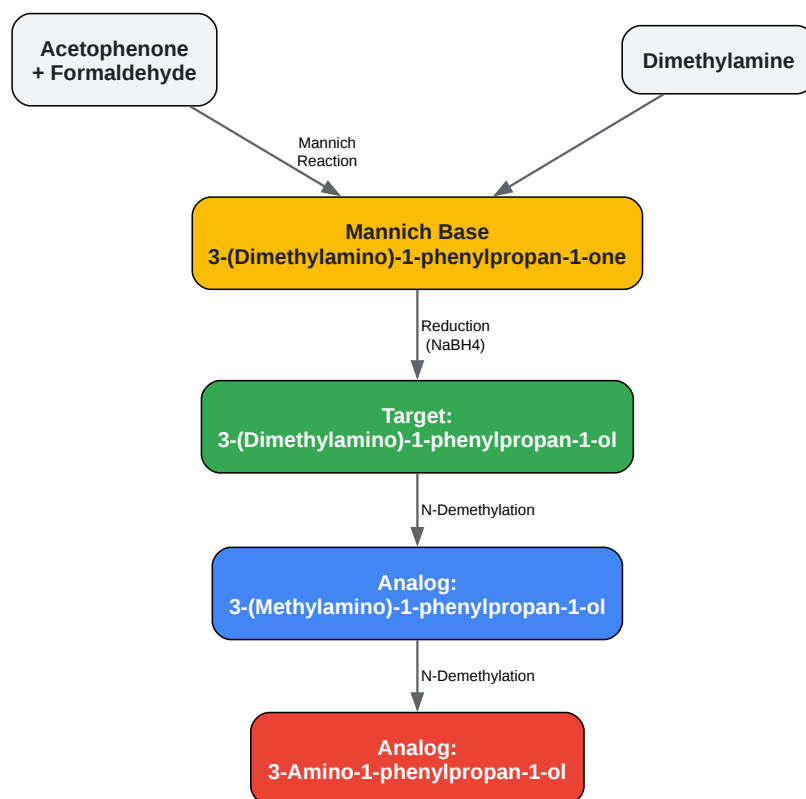
Compound Name: 3-(Hydroxy(methyl)amino)-1-phenylpropan-1-one
CAS No.: 52266-34-9
Cat. No.: B13804869

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Introduction and Structural Significance

3-(Dimethylamino)-1-phenylpropan-1-ol (CAS 5554-64-3) is a highly versatile chiral auxiliary and a critical intermediate in medicinal chemistry. It serves as the direct precursor in the synthesis of widely prescribed active pharmaceutical ingredients (APIs) such as Fluoxetine and Atomoxetine [1](#). In pharmaceutical development, differentiating this tertiary amino alcohol from its desmethyl analogs (secondary and primary amines) and positional isomers is a fundamental requirement for impurity profiling, quality control, and synthetic validation [2](#).

The target compound is typically synthesized via a two-step sequence: a Mannich reaction of acetophenone with formaldehyde and dimethylamine to form 3-(dimethylamino)-1-phenylpropan-1-one, followed by ketone reduction [3](#). This guide provides an objective, data-driven spectroscopic comparison to aid researchers in precise structural elucidation.



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Synthetic pathways linking 3-(Dimethylamino)-1-phenylpropan-1-ol and its desmethyl analogs.

Spectroscopic Comparison: Quantitative Data

The analytical differentiation of these analogs relies entirely on identifying the substitution degree of the nitrogen atom and the spatial positioning of the hydroxyl group.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality & Experience: The degree of N-alkylation directly impacts the chemical shift of the adjacent methylene protons (C3-H

). In

¹H NMR, the transition from a primary amine to a tertiary amine increases the electron density around the nitrogen, but the inductive effect of the methyl groups actually deshields the N-CH protons. Furthermore, positional isomers like 3-(Dimethylamino)-3-phenylpropan-1-ol show a dramatic shift in the methine proton (CH) from ~4.9 ppm (when adjacent to oxygen) to ~3.5 ppm (when adjacent to nitrogen).

Table 1:

¹H NMR Chemical Shift Comparison (CDCl

, 400 MHz)

Compound	N-CH (ppm)	C3-H (ppm)	C2-H (ppm)	C1-H (ppm)	Exchangeable (ppm)
3-(Dimethylamino)-1-phenylpropan-1-ol	2.25 (s, 6H)	2.45 (m, 2H)	1.85 (m, 2H)	4.90 (dd, 1H)	~5.0 (br s, 1H, OH)
3-(Methylamino)-1-phenylpropan-1-ol	2.40 (s, 3H)	2.70 (m, 2H)	1.80 (m, 2H)	4.92 (dd, 1H)	~3.5 (br s, 2H, OH/NH)
3-Amino-1-phenylpropan-1-ol	N/A	2.85 (m, 2H)	1.75 (m, 2H)	4.95 (dd, 1H)	~2.8 (br s, 3H, OH/NH)
3-(Dimethylamino)-3-phenylpropan-1-ol	2.15 (s, 6H)	3.70 (m, 2H, C1)	2.05 (m, 2H)	3.50 (dd, 1H, C3)	~4.5 (br s, 1H, OH)

Table 2:

C NMR Key Resonances (CDCl

, 100 MHz)

Compound	N-CH (ppm)	C3 (ppm)	C2 (ppm)	C1 (ppm)
3-(Dimethylamino)-1-phenylpropan-1-ol	45.5	58.2	34.5	74.1
3-(Methylamino)-1-phenylpropan-1-ol	36.2	51.4	35.8	74.3
3-Amino-1-phenylpropan-1-ol	N/A	40.5	38.1	74.5

Fourier-Transform Infrared (FT-IR) Spectroscopy

Causality & Experience: IR spectroscopy is highly sensitive to hydrogen bonding and functional group variations. The target compound (a tertiary amine) lacks N-H bonds and thus exhibits only a broad O-H stretching band. In contrast, the secondary and primary amine analogs display distinct N-H stretching vibrations, providing an immediate visual confirmation of the amine's substitution level.

Table 3: Key FT-IR Vibrational Modes (ATR, cm^{-1})

Compound	O-H Stretch	N-H Stretch	C-N Stretch	C-O Stretch
3-(Dimethylamino)-1-phenylpropan-1-ol	3200-3400 (br)	None	1040	1055
3-(Methylamino)-1-phenylpropan-1-ol	3200-3400 (br)	~3300 (w, single)	1120	1050
3-Amino-1-phenylpropan-1-ol	3200-3400 (br)	~3350, 3280 (m, doublet)	1080	1050

Mass Spectrometry (ESI-MS)

The fragmentation pattern in positive ion mode ESI-MS provides self-validating structural confirmation by pinpointing the specific amine leaving groups.

- Target Compound: $[M+H]^+$ at m/z 180.1. Primary fragments occur at m/z 162.1 (loss of H O, typical for benzylic alcohols) and m/z 58.1 (dimethyliminium ion, $[CH=N(CH_3)_2]^+$) [4](#).
- Secondary Analog: $[M+H]^+$ at m/z 166.1. Fragment at m/z 44.1 (methyliminium ion, $[CH=NHCH_3]^+$).
- Primary Analog: $[M+H]^+$ at m/z 152.1. Fragment at m/z 30.1 (iminium ion, $[CH=N]^+$).

]⁺).

Experimental Protocols: Self-Validating Analytical Workflow

To ensure trustworthiness and reproducibility, the following protocols establish a closed-loop validation system for spectroscopic analysis.

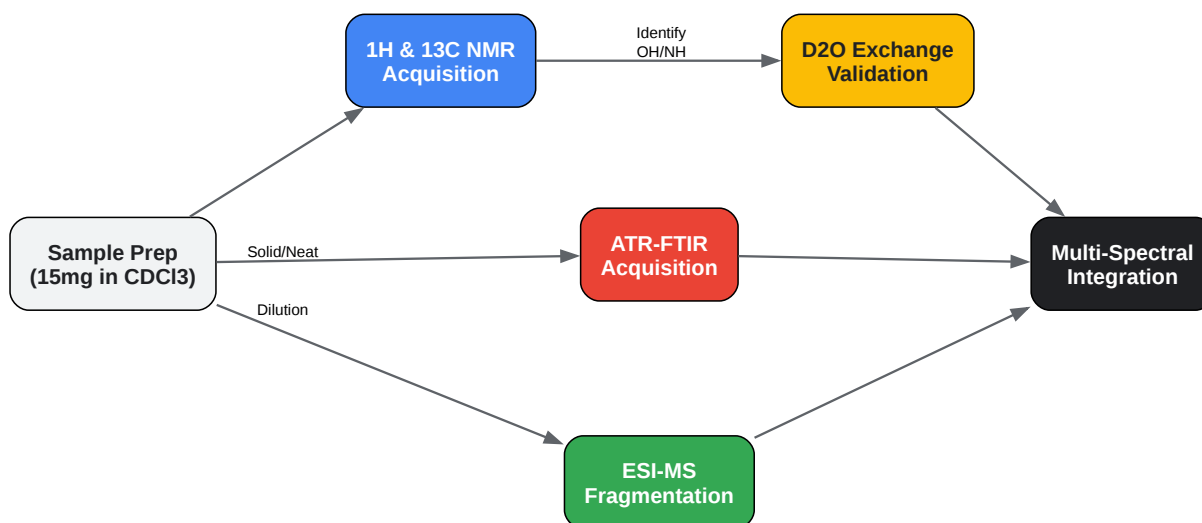
Protocol 1: High-Resolution NMR Acquisition

- Sample Preparation: Weigh 15.0 ± 0.5 mg of the synthesized 3-(dimethylamino)-1-phenylpropan-1-ol [5](#).
- Solvent Selection: Dissolve the sample in 0.6 mL of deuterated chloroform (CDCl₃) containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard.
 - Causality: CDCl₃ is preferred over protic solvents like CD₃OD for these basic amines to prevent rapid deuterium exchange, which would obscure the critical O-H and N-H signals.
- Filtration: Filter the solution through a 0.22 μm PTFE syringe filter directly into a 5 mm NMR tube to eliminate particulate-induced magnetic field inhomogeneities.
- Acquisition Parameters (400 MHz ¹H NMR): Set frequency to 400 MHz (minimum), use a standard 1D pulse sequence (zg30), and apply a Relaxation Delay (D1) of 2.0 seconds.
 - Causality: A 2.0s D1 ensures complete longitudinal relaxation of the N-methyl protons, guaranteeing accurate quantitative integration.
- Self-Validation Step (DMSO-d₆ Shake): Add 1 drop of DMSO-d₆.

O to the NMR tube, shake vigorously, and re-acquire the spectrum. The disappearance of the broad signal at ~5.0 ppm definitively confirms its identity as the exchangeable hydroxyl proton.

Protocol 2: ATR-FTIR Acquisition

- **Background Scan:** Collect a background spectrum of the clean diamond ATR crystal (32 scans, 4 cm^{-1} resolution).
- **Sample Application:** Place ~2 mg of the neat liquid or crystalline solid directly onto the ATR crystal.
- **Pressure Application:** Apply consistent pressure using the anvil to ensure intimate contact between the sample and the crystal.
 - **Causality:** Poor contact leads to low signal-to-noise ratios and distorted peak intensities, particularly in the high-frequency O-H/N-H stretching regions (3000-3500 cm^{-1}).
- **Acquisition:** Scan from 4000 to 400 cm^{-1} and normalize against the background.



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Self-validating multi-spectral workflow for structural confirmation of amino alcohols.

Conclusion

The spectroscopic differentiation of 3-(Dimethylamino)-1-phenylpropan-1-ol from its desmethyl and positional analogs is highly robust when utilizing a multi-modal approach.

¹H NMR provides definitive proof of N-alkylation through the integration of the N-methyl singlets, while FT-IR distinguishes primary, secondary, and tertiary amines via the presence or absence of N-H stretching bands. ESI-MS fragmentation acts as the final orthogonal validation step, confirming the specific iminium ion fragments to secure the structural assignment.

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